

Essential Safety Protocols for Handling Pesampator (BIIB-104)

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Compound of Interest

Compound Name: Pesampator

Cat. No.: B609945

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Disclaimer: **Pesampator** (also known as PF-04958242) is a potent, investigational neuroactive compound.^{[1][2][3]} This document provides essential safety and logistical guidance based on best practices for handling potent research chemicals. It is not a substitute for a formal, substance-specific Safety Data Sheet (SDS) and a thorough risk assessment, which must be completed by researchers prior to handling. All laboratory personnel must be trained on the potential hazards and proper handling procedures.

Pre-Handling and Engineering Controls

Before any handling of **Pesampator**, a designated work area must be established. Given its nature as a potent, neuroactive small molecule, engineering controls are the first and most critical line of defense.

- **Fume Hood:** All weighing, reconstitution, and aliquoting of solid **Pesampator** must be performed in a certified chemical fume hood to prevent inhalation of fine particulates.
- **Ventilation:** Ensure adequate ventilation in the laboratory space where the compound will be used.
- **Restricted Access:** The area where **Pesampator** is handled and stored should be clearly marked and have restricted access.

Personal Protective Equipment (PPE)

A multi-layered approach to PPE is mandatory to prevent dermal, ocular, and respiratory exposure.[4] The minimum required PPE for handling **Pesampator** in solid or liquid form is outlined below.

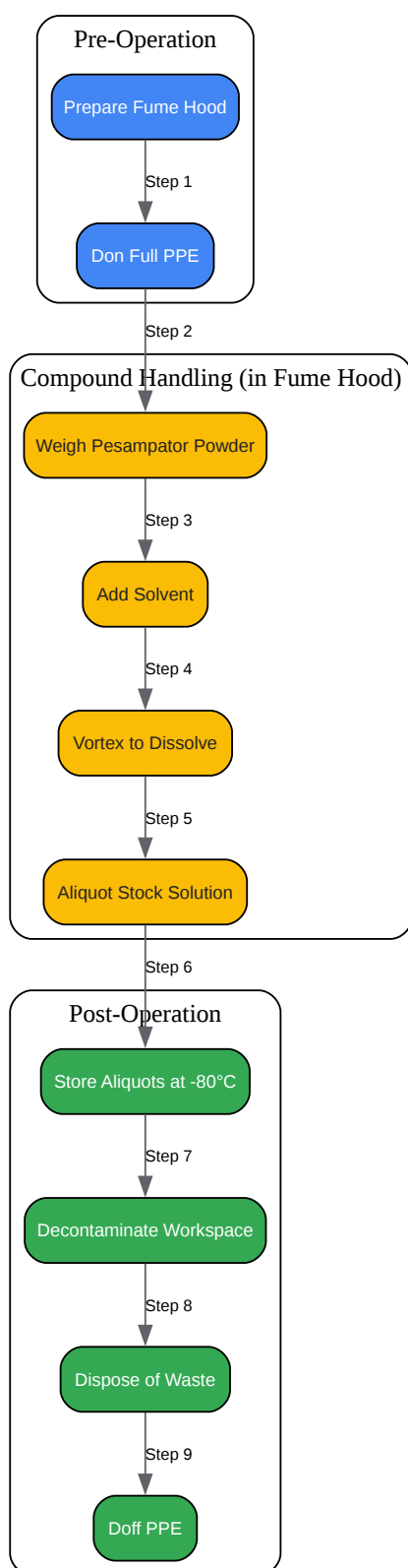
PPE Category	Specification	Rationale
Hand Protection	Double-gloving with nitrile gloves.	Provides robust protection against incidental contact. The outer glove should be removed immediately after handling and the inner glove upon leaving the designated area.[5]
Eye Protection	ANSI Z87.1-compliant safety goggles.	Protects against splashes of solvents used for reconstitution and potential aerosolization of the compound.
Face Protection	Face shield (worn over safety goggles).	Required when there is a significant splash hazard, such as when handling stock solutions greater than 10 mL.
Body Protection	Disposable, solid-front, back-closing lab gown.	Prevents contamination of personal clothing. Must be removed before leaving the laboratory.
Respiratory	N95 respirator or higher.	Recommended when handling the powdered form of the compound, even within a fume hood, as an additional precaution against inhaling fine particles.
Footwear	Closed-toe, chemical-resistant shoes.	Standard laboratory practice to protect against spills.

Operational Plan: Reconstitution and Handling

Pesampator is a potent positive allosteric modulator of the AMPA receptor, with an EC₅₀ of 310 nM. Low doses have been shown to enhance cognition, while higher doses may lead to motor coordination issues and convulsions. Extreme care must be taken during reconstitution and dilution to avoid exposure.

Experimental Protocol: Stock Solution Preparation

- Preparation: Before starting, assemble all necessary materials inside the chemical fume hood (e.g., **Pesampator** vial, solvent, pipettes, vortex mixer, pre-labeled storage tubes).
- Don PPE: Put on all required PPE as detailed in the table above.
- Weighing: If starting from a solid, carefully weigh the required amount of **Pesampator** powder on an analytical balance inside the fume hood.
- Reconstitution: Add the appropriate solvent (e.g., DMSO) to the vial to achieve the desired stock concentration. Cap the vial securely.
- Dissolution: Gently vortex the solution until the compound is fully dissolved.
- Aliquoting: Aliquot the stock solution into smaller, pre-labeled cryovials for storage. This prevents degradation from repeated freeze-thaw cycles.
- Immediate Cleanup: Decontaminate all surfaces within the fume hood that may have come into contact with the compound. Dispose of all single-use materials (e.g., pipette tips, outer gloves) in the designated hazardous waste container.



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Fig 1. Workflow for Safe Handling and Reconstitution of **Pesampator**.

Storage and Disposal Plan

Proper storage and disposal are crucial for maintaining safety and regulatory compliance.

Storage:

- Solid Form: Store **Pesampator** powder at -20°C.
- Stock Solutions: Once reconstituted in a solvent like DMSO, aliquot and store at -80°C for long-term stability (up to 6 months).

Disposal: All materials contaminated with **Pesampator** are considered hazardous waste and must be disposed of according to institutional and federal guidelines.

Waste Type	Disposal Procedure
Solid Compound	Dispose of in a clearly labeled hazardous chemical waste container.
Contaminated Labware	All used vials, pipette tips, and tubes must be placed in a designated hazardous waste container for incineration.
Liquid Waste	Unused stock solutions or experimental solutions must be collected in a sealed, properly labeled hazardous waste container. Do not pour down the drain.
Contaminated PPE	Disposable gowns, outer gloves, and any other contaminated single-use items should be collected in a hazardous waste bag for incineration.

The disposal process must be documented, and waste should be transported by an approved environmental health and safety vendor. This ensures compliance with EPA requirements for chemical identification and manifesting.

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